

A Comparative Guide to Red Azo Pigments for Scientific Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: C.I. Pigment Red 23

CAS No.: 6471-49-4

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For the discerning researcher, scientist, or drug development professional, the selection of a colorant extends far beyond mere aesthetics. It is a critical decision that can influence experimental outcomes, product stability, and regulatory compliance. This guide provides an in-depth comparative analysis of common red azo pigments, offering the technical data and procedural knowledge necessary to make an informed choice for your specific application. We will explore the performance characteristics of several key red azo pigments and contrast them with a high-performance alternative, diketopyrrolo-pyrrole (DPP) pigment, to provide a comprehensive overview of the available options.

Introduction to Azo Pigments: The Chemistry of Color

Azo pigments are a dominant class of organic colorants, characterized by the presence of one or more azo groups (-N=N-) in their molecular structure. Their popularity stems from their vibrant hues, strong tinting strength, and cost-effectiveness. The color of an azo pigment is determined by the specific aromatic structures connected to the azo group. By modifying these structures, a wide spectrum of colors, particularly in the yellow, orange, and red range, can be achieved.

This guide will focus on a selection of red azo pigments commonly used in various industrial and scientific applications:

- Pigment Red 2 (PR 2): A monoazo pigment known for its bright, yellowish-red shade.
- Pigment Red 112 (PR 112): A Naphthol AS pigment offering a brilliant neutral red with good lightfastness.[1]
- Pigment Red 170 (PR 170): A Naphthol red with both transparent and opaque versions, providing a strong bluish-red hue.[2]

As a benchmark for high-performance coloration, we will also include Pigment Red 254 (PR 254), a diketopyrrolo-pyrrole (DPP) pigment, which, while not an azo pigment, is a critical alternative for applications demanding exceptional durability.

Below is a visualization of the general synthesis pathway for azo pigments, a two-step process involving diazotization and coupling.

Caption: General synthesis of azo pigments.

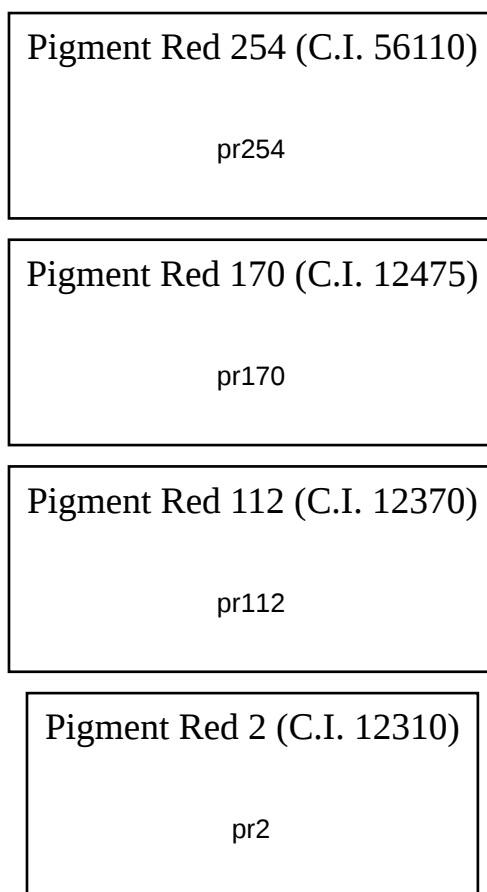
Comparative Performance Analysis

The suitability of a pigment for a specific application is determined by its performance under various conditions. The following table summarizes the key performance indicators for our selected red pigments. The data presented is a synthesis of information from various technical datasheets.[1][2][3][4][5][6]

Performance Metric	Pigment Red 2	Pigment Red 112	Pigment Red 170	Pigment Red 254 (DPP)
C.I. Name	12310	12370	12475	56110
Chemical Class	Monoazo	Monoazo (Naphthol AS)	Monoazo (Naphthol AS)	Diketopyrrolo-pyrrole
Shade	Yellowish Red	Neutral Red	Bluish Red	Mid-shade Red
Lightfastness (BWS)	4-6	5-8	6-7	8
Heat Resistance (°C)	140-180	140-180	180-240	300
Solvent Resistance (1-5)	2-3	3-5	4-5	5
Migration Fastness (1-5)	3	4	5	5
Acid Resistance (1-5)	4-5	4-5	5	5
Alkali Resistance (1-5)	5	4-5	5	5

Chemical Structures

The performance of a pigment is intrinsically linked to its molecular structure. The following diagrams illustrate the chemical structures of the compared pigments.



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Caption: Chemical structures of selected red pigments.

In-Depth Performance Evaluation & Experimental Protocols

To ensure the reproducibility and validity of performance claims, standardized testing methodologies are paramount. This section details the experimental protocols for key performance indicators and discusses the scientific rationale behind them.

Lightfastness

Scientific Rationale: Lightfastness measures a pigment's resistance to fading or color change upon exposure to light, particularly UV radiation. This is a critical parameter for applications

where long-term color stability is required. The Blue Wool Scale (BWS) is the industry standard, where a rating of 8 signifies the highest lightfastness and 1 the lowest.[7]

Experimental Protocol: ISO 105-B02

This method utilizes a xenon arc lamp to simulate natural sunlight.[6]

- **Sample Preparation:** Prepare a dispersion of the pigment in the desired medium (e.g., a polymer or coating). Apply the colored medium to a suitable substrate to create a uniform film. A portion of the sample should be masked to serve as an unexposed reference.
- **Blue Wool Scale References:** Mount a set of Blue Wool standards (1-8) alongside the test specimen.
- **Exposure:** Place the samples and Blue Wool standards in a xenon arc test chamber. The exposure conditions (irradiance, temperature, humidity) should be controlled according to the specific requirements of the application.
- **Evaluation:** Periodically inspect the samples and compare the fading of the test specimen to that of the Blue Wool standards. The lightfastness rating is the number of the Blue Wool standard that exhibits a similar degree of fading.

Heat Stability

Scientific Rationale: Heat stability is crucial for pigments used in plastics and coatings that are processed at elevated temperatures. Poor heat stability can lead to color degradation and changes in the physical properties of the final product.

Experimental Protocol: Heat Stability in Polymers

- **Compounding:** Dry blend the pigment with the polymer resin at a specified concentration.
- **Processing:** Process the mixture using standard equipment such as an injection molder or extruder at various temperatures.[8] A dwell time of 5 minutes at each temperature is common.
- **Evaluation:** Compare the color of the processed samples to a control sample processed at a low temperature. The heat stability is reported as the maximum temperature at which no

significant color change is observed.

Solvent Resistance

Scientific Rationale: The ability of a pigment to resist dissolution or bleeding in the presence of solvents is critical for applications such as inks and coatings. Poor solvent resistance can lead to color migration and contamination.

Experimental Protocol: ASTM D4752 (Solvent Rub Test)

This method provides a quick assessment of a cured film's resistance to a specific solvent, typically methyl ethyl ketone (MEK).[9]

- **Sample Preparation:** Apply the pigmented coating to a substrate and allow it to cure completely.
- **Solvent Application:** Saturate a piece of cheesecloth with the test solvent.
- **Rubbing:** With moderate pressure, perform a specified number of double rubs (one forward and one back motion) over the coated surface.
- **Evaluation:** Assess the coating for any signs of degradation, such as softening, dissolution, or color transfer to the cloth. The result is often reported as the number of double rubs the coating can withstand without failure.

Migration Fastness

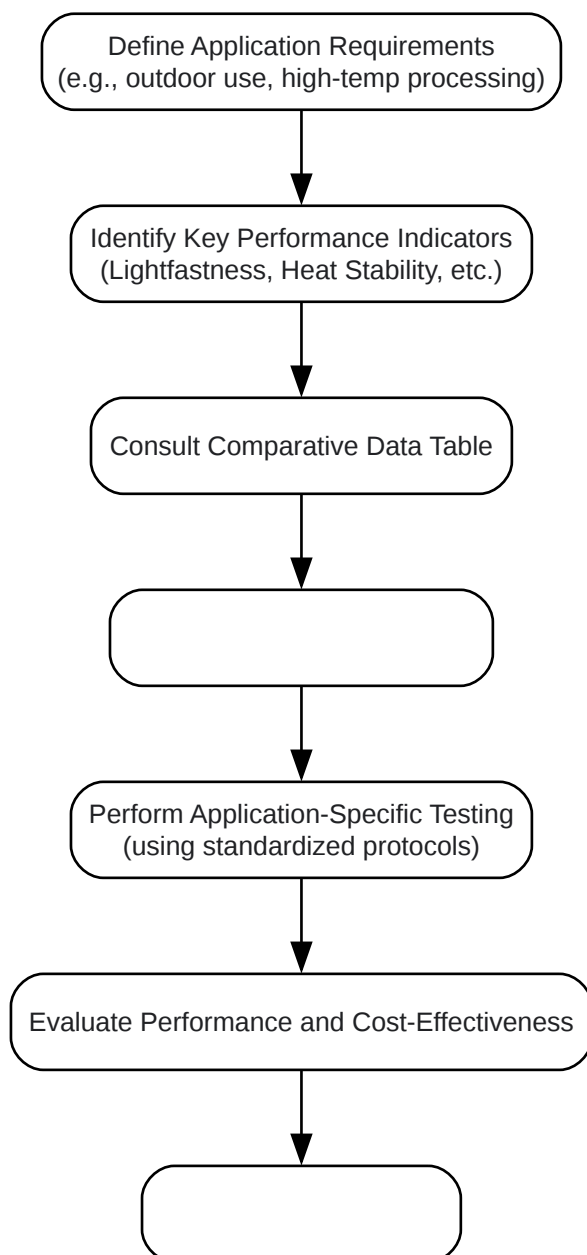
Scientific Rationale: Pigment migration is the movement of the colorant from a pigmented material into an unpigmented or differently colored material in contact with it. This is a significant concern in plasticized polymers like PVC.

Experimental Protocol: Migration in PVC

- **Sample Preparation:** Prepare a pigmented PVC sheet and a white, plasticized PVC sheet.
- **Contact:** Place the two sheets in direct contact with each other under a specified pressure and temperature for a set period (e.g., 24 hours at 80°C).[10]

- Evaluation: After the contact period, separate the sheets and evaluate the white PVC sheet for any color staining. The degree of migration is rated on a 1-5 grayscale, where 5 indicates no migration.

The following workflow diagram illustrates a logical process for selecting a red pigment based on application requirements.



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Caption: A workflow for red pigment selection.

Discussion and Recommendations

The choice of a red azo pigment is a trade-off between performance and cost.

- Pigment Red 2 is a cost-effective option for applications with moderate durability requirements, such as packaging inks and some indoor paints.[3] Its lower heat and solvent resistance make it unsuitable for high-performance coatings or plastics.[11]
- Pigment Red 112 offers a significant improvement in lightfastness and overall resistance properties compared to PR 2, making it a versatile choice for a broader range of applications, including industrial coatings and some plastics.[12]
- Pigment Red 170 provides good to excellent fastness properties, with its transparent version being particularly suitable for high-quality printing inks and metallic finishes.[13] The opaque version is a good choice for automotive and industrial paints.[2]
- Pigment Red 254 (DPP), while not an azo pigment, represents the pinnacle of performance. Its exceptional lightfastness, heat stability, and resistance properties make it the ideal choice for the most demanding applications, such as automotive OEM coatings, high-end plastics, and applications requiring long-term outdoor durability.[6][14]

For researchers and professionals in drug development, where inertness and stability are paramount, a high-performance pigment like PR 254 may be the most suitable choice, despite its higher cost. The potential for lower-grade azo pigments to contain impurities or degrade under certain conditions could introduce unwanted variables into sensitive experiments.

Conclusion

The selection of a red pigment for scientific and industrial applications requires a thorough understanding of its performance characteristics. This guide has provided a comparative analysis of several common red azo pigments and a high-performance DPP alternative, supported by standardized experimental protocols. By carefully considering the specific requirements of your application and utilizing the data and methodologies presented here, you can confidently select a red colorant that meets your performance, stability, and quality standards.

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- To cite this document: BenchChem. [A Comparative Guide to Red Azo Pigments for Scientific Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1210999/docs#a-comparative-guide-to-red-azo-pigments-for-scientific-applications\]](https://www.benchchem.com/product/b1210999/docs#a-comparative-guide-to-red-azo-pigments-for-scientific-applications)

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